

"Methyl butyrate" solubility in water and organic solvents

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Compound of Interest

Compound Name: Methyl butyrate

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An In-Depth Technical Guide to the Solubility of **Methyl Butyrate** in Water and Organic Solvents

Introduction

Methyl butyrate, also known as methyl butanoate, is the methyl ester of butyric acid, with the chemical formula $C_5H_{10}O_2$.^[1] It is a colorless liquid recognized by its characteristic fruity odor, often likened to apples or pineapples.^{[1][2]} This property makes it a valuable compound in the flavor and fragrance industries.^{[3][4]} Beyond its sensory applications, **methyl butyrate** serves as a solvent for certain resins like ethylcellulose and nitrocellulose and is used in the synthesis of other chemicals.^{[5][6]} For researchers, scientists, and professionals in drug development, a thorough understanding of its solubility profile in both aqueous and organic media is crucial for formulation, reaction engineering, and purification processes. This guide provides a comprehensive overview of the solubility of **methyl butyrate**, detailed experimental protocols for its determination, and visual aids to clarify key concepts and workflows.

Quantitative Solubility Data

The solubility of **methyl butyrate** is dictated by its molecular structure—a polar ester group attached to a relatively short, nonpolar four-carbon alkyl chain. This dual character results in limited solubility in water and high solubility or miscibility in many organic solvents.^{[3][7]}

Solubility in Water

Methyl butyrate is generally described as slightly soluble in water.^{[5][8][9]} At room temperature, it forms an oily layer on the water's surface due to being less dense than water.^[1]^[5] Quantitative data from various sources are summarized below.

| Temperature (°C) | Solubility (g/100 mL) | Solubility (mg/mL) | Source Citation |
|------------------|---|----------------------|--------------------|
| 22 | 1.5 | 15 | ^[1] |
| 25 | Not specified | 15 | ^{[8][10]} |
| 25 | Not specified | 15.0 (1.5X10+4 mg/l) | ^[8] |
| 22.2 (72°F) | Not specified | 10 to 50 | ^{[8][9]} |
| Not specified | 1 part in 60 parts water (~1.67 g/100 mL) | ~16.7 | ^{[5][8]} |

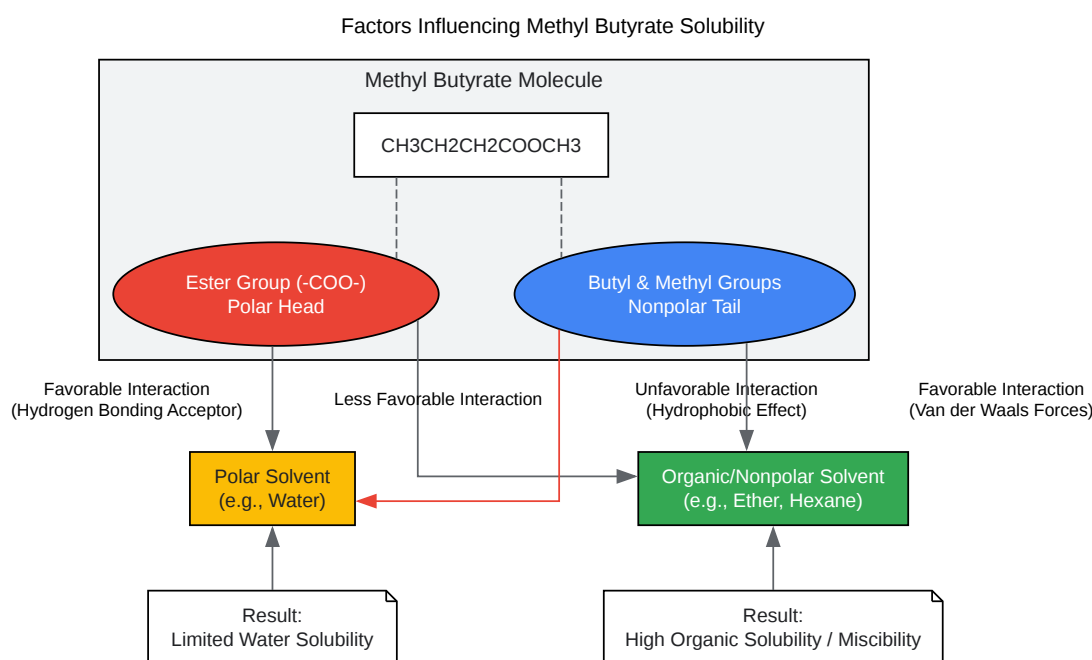
Solubility in Organic Solvents

Methyl butyrate exhibits high solubility and is often miscible with a wide range of common organic solvents, a property attributed to its ester functional group and hydrocarbon chain.^{[6][7]}

| Solvent | Solubility / Miscibility | Source Citation |
|----------------------|--------------------------|-------------------|
| Ethanol (Alcohol) | Miscible | ^{[5][8]} |
| Diethyl Ether | Miscible / Soluble | ^{[5][8]} |
| Carbon Tetrachloride | Slightly Soluble | ^[8] |
| Acetone | Soluble | |
| Methanol | Miscible | ^[6] |
| Fats and Oils | Highly Soluble | ^[6] |

Factors Influencing Solubility

The solubility of an ester like **methyl butyrate** is governed by the interplay between its polar and nonpolar components when interacting with a solvent. The "like dissolves like" principle is paramount. The following diagram illustrates the key molecular interactions that determine its solubility.



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Caption: Logical relationship of **methyl butyrate**'s structure to its solubility.

Experimental Protocols

Accurate determination of solubility is essential for scientific research and development. The following are detailed methodologies for quantifying the solubility of a liquid solute like **methyl butyrate**.

Protocol 1: Determination of Water Solubility (Shake Flask Method - OECD 105)

This protocol is adapted from the OECD Guideline 105 "Water Solubility" flask method, which is considered the gold standard for determining the equilibrium solubility of substances.^{[5][9]}

Objective: To determine the saturation mass concentration of **methyl butyrate** in water at a constant temperature.

Materials:

- High-purity **methyl butyrate** (>99%)
- Reagent-grade water (e.g., deionized or distilled)
- Thermostatically controlled shaker or agitator capable of maintaining 37 ± 1 °C
- Centrifuge
- Appropriate vials or flasks with airtight seals
- Validated analytical system for quantification (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID)
- Pipettes and syringes

Procedure:

- Preliminary Test: A preliminary test should be conducted to estimate the approximate solubility and the time required to reach equilibrium. This informs the amount of substance to be used in the main study.
- Sample Preparation: Add an excess amount of **methyl butyrate** to a known volume of water in a sealed flask. The presence of undissolved **methyl butyrate** (as a separate phase) is

necessary to ensure a saturated solution is achieved.

- **Equilibration:** Place the sealed flasks in the thermostatically controlled shaker set to the desired temperature (e.g., 37 °C). Agitate the flasks for a sufficient period to reach equilibrium. Equilibrium is typically reached within 24 to 48 hours. It is recommended to take samples at multiple time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has plateaued.
- **Phase Separation:** After equilibration, cease agitation and allow the flasks to stand in the temperature-controlled environment to let the two phases (water and undissolved **methyl butyrate**) separate. To ensure complete separation of any micro-droplets, centrifuge the samples at a suitable speed.
- **Sampling:** Carefully extract an aliquot from the center of the aqueous phase, ensuring no undissolved **methyl butyrate** is transferred.
- **Quantification:** Analyze the concentration of **methyl butyrate** in the collected aqueous sample using a pre-calibrated and validated analytical method (e.g., GC-FID).
- **Data Analysis:** The experiment should be performed in triplicate. The final solubility is reported as the average concentration from the replicate samples, expressed in units such as mg/mL or g/100 mL.

Protocol 2: Determination of Miscibility in Organic Solvents

This protocol provides a qualitative and semi-quantitative method to assess whether **methyl butyrate** is miscible with an organic solvent.

Objective: To visually determine if **methyl butyrate** and a selected organic solvent form a single, homogeneous phase at various proportions.

Materials:

- High-purity **methyl butyrate**
- High-purity organic solvent

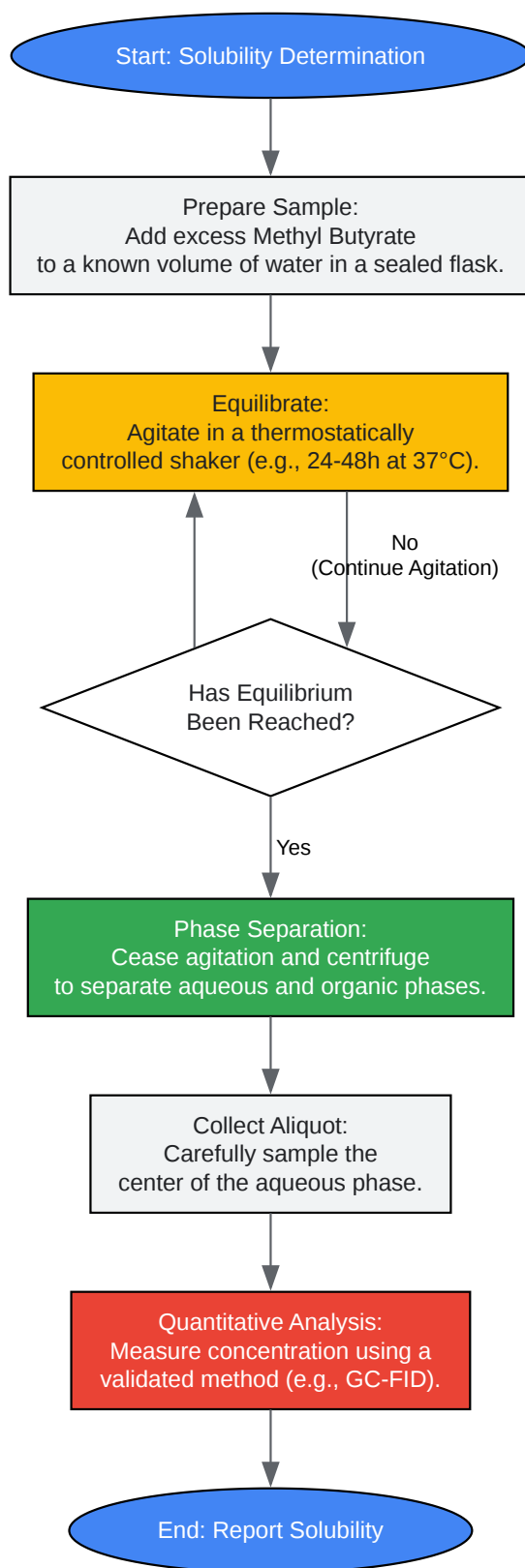
- Calibrated glass vials with screw caps
- Vortex mixer
- Pipettes

Procedure:

- Preparation: In a clean, dry glass vial, add a known volume of the organic solvent (e.g., 2 mL).
- Addition of Solute: Add an equal volume of **methyl butyrate** (2 mL) to the vial.
- Mixing: Securely cap the vial and vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing.
- Observation: Allow the vial to stand undisturbed and observe the contents against a well-lit background.
 - Miscible: A single, clear, and homogeneous liquid indicates complete miscibility.
 - Immiscible: The formation of two distinct layers with a visible meniscus indicates immiscibility.
 - Partially Miscible: A cloudy or turbid solution that does not clarify upon standing suggests partial miscibility.
- Confirmation: To confirm complete miscibility, repeat the procedure with different volume ratios, such as 1:9 and 9:1 of **methyl butyrate** to the solvent. The absence of phase separation at all tested proportions confirms miscibility.

Mandatory Visualization: Experimental Workflow

The following diagram, generated using the DOT language, outlines the workflow for the shake flask solubility determination method.



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Caption: Experimental workflow for the shake flask solubility method.

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